

(3S,4S)-4-Aminochroman-3-ol CAS number and molecular formula

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Compound of Interest

Compound Name: 4-Aminochroman-3-ol

Cat. No.: B1641235

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(3S,4S)-4-Aminochroman-3-ol: A Technical Guide

CAS Number: 138603-50-6 Molecular Formula: $C_9H_{11}NO_2$

This technical guide provides a comprehensive overview of (3S,4S)-4-Aminochroman-3-ol, a chiral organic compound of interest to researchers and professionals in drug development and chemical synthesis. This document outlines its chemical identity, and physico-chemical properties, and explores potential synthetic strategies and applications based on available data for related structures.

Compound Identification and Properties

(3S,4S)-4-Aminochroman-3-ol is a specific stereoisomer of 4-aminochroman-3-ol. The "3S,4S" designation specifies the absolute configuration at the chiral centers on the chroman ring, which is crucial for its biological activity and interaction with other chiral molecules.

Table 1: Physicochemical Data for (3S,4S)-4-Aminochroman-3-ol

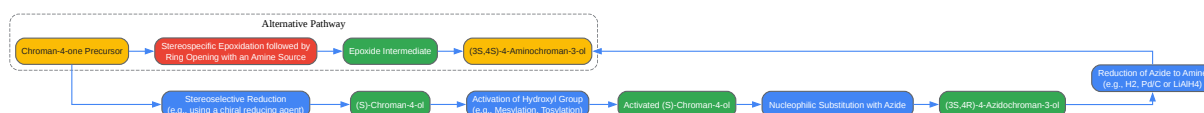
Property	Value	Source
CAS Number	138603-50-6	Synblock[1]
Molecular Formula	C ₉ H ₁₁ NO ₂	Synblock[1]
Molecular Weight	165.19 g/mol	Synblock[1]
Purity	≥ 98% (Commercially available)	Synblock[1]
Storage	Store in a dry, sealed place.	Synblock[1]

Note: Detailed experimental data such as NMR, HPLC, and mass spectrometry for (3S,4S)-4-Aminochroman-3-ol are not publicly available but may be obtainable from commercial suppliers.[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of (3S,4S)-4-Aminochroman-3-ol is not readily available in the public domain, the synthesis of related aminochromanol derivatives often involves stereoselective methods to control the compound's chirality. A general synthetic approach can be inferred from the literature on related compounds.

A plausible synthetic workflow for obtaining chiral aminochromanols is outlined below. This process typically starts from a chromanone precursor and involves stereoselective reduction and amination steps. The use of chiral catalysts or resolving agents is critical to achieving the desired (3S,4S) stereochemistry.



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Figure 1: A generalized synthetic workflow for the preparation of (3S,4S)-**4-Aminochroman-3-ol**.

General Experimental Considerations:

- **Stereocontrol:** The key challenge in synthesizing this molecule is controlling the stereochemistry at the C3 and C4 positions. This can be achieved through various asymmetric synthesis strategies, including the use of chiral auxiliaries, catalysts, or enzymes.
- **Purification:** Purification of the final product and intermediates is typically performed using column chromatography on silica gel. The stereochemical purity can be assessed using chiral HPLC.
- **Characterization:** The structure and stereochemistry of the synthesized compound would be confirmed using standard analytical techniques, including ^1H NMR, ^{13}C NMR, mass spectrometry, and IR spectroscopy.

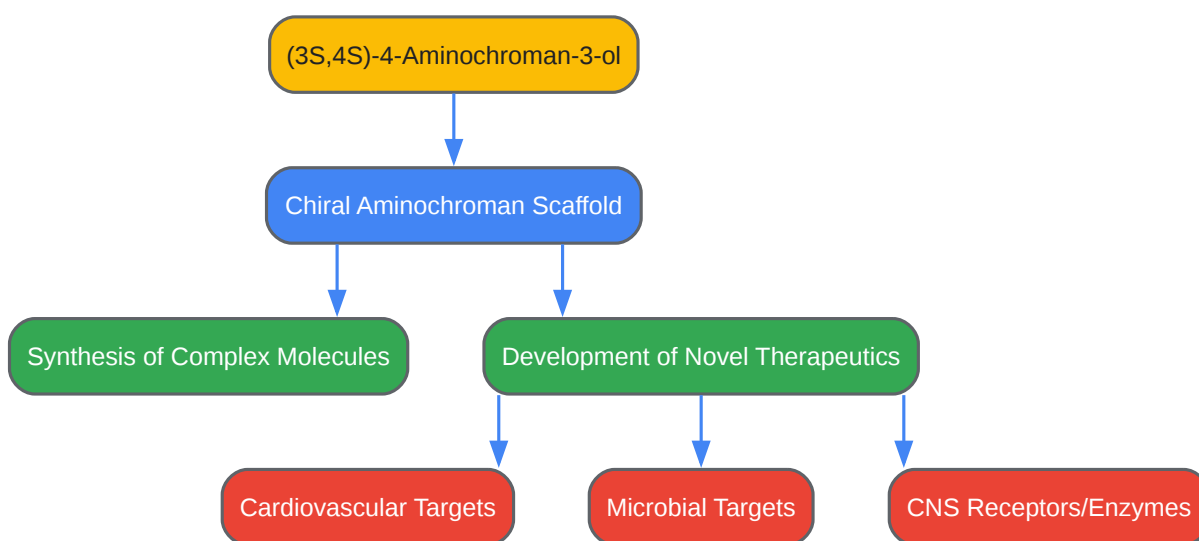
Applications in Drug Development and Research

The aminochromanol scaffold is a recognized pharmacophore present in a variety of biologically active molecules. While specific biological activity data for (3S,4S)-**4-Aminochroman-3-ol** is not widely published, its structural motifs suggest potential applications in several areas of drug discovery.

Table 2: Potential Research Applications of (3S,4S)-**4-Aminochroman-3-ol**

Application Area	Rationale
Medicinal Chemistry Building Block	The chiral nature and functional groups (amine and alcohol) make it a valuable starting material for the synthesis of more complex molecules with potential therapeutic applications.
Cardiovascular Drugs	The chroman core is found in several cardiovascular drugs. The specific stereochemistry of the amino and hydroxyl groups could lead to novel interactions with relevant biological targets.
Antimicrobial Agents	Chroman derivatives have been investigated for their antimicrobial properties.
Neurological Disorders	The structural similarity to certain neurotransmitters suggests potential activity at CNS targets.

Logical Relationship of Compound to Application:



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Figure 2: The relationship between (3S,4S)-4-Aminochroman-3-ol and its potential applications.

Conclusion

(3S,4S)-4-Aminochroman-3-ol is a chiral molecule with significant potential as a building block in the synthesis of novel compounds for drug discovery and development. While detailed experimental and biological data for this specific stereoisomer are limited in the public domain, the known importance of the aminochromanol scaffold warrants further investigation into its properties and applications. This technical guide serves as a foundational resource for researchers interested in exploring the chemistry and potential of this compound.

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References

- 1. CAS 138603-50-6 | (3S,4S)-4-Aminochroman-3-ol - Synblock [synblock.com]
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